

Essential Safety and Logistics for Handling 3,6-Dichloropyridazine

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Compound of Interest

Compound Name: 3,6-Dichloropyridazine

Cat. No.: B152260

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This guide provides critical safety and logistical information for researchers, scientists, and drug development professionals handling **3,6-Dichloropyridazine**. The following procedures are designed to ensure safe operational handling and disposal, minimizing exposure and risk.

Hazard Identification and Quantitative Data

3,6-Dichloropyridazine is a hazardous substance that is toxic if swallowed, causes skin and serious eye irritation, and may cause respiratory irritation.[1][2][3][4][5] The toxicological properties of this material have not been fully investigated.[6]

Property	Value	Reference
Appearance	Off-white to brown crystalline powder	[6]
Molecular Formula	C4H2Cl2N2	[1]
Molecular Weight	148.98 g/mol	[2]
Melting Point	65 - 69 °C / 149 - 156.2 °F	[1]
CAS Number	141-30-0	[2]
EC Number	205-478-6	[2]
Acute Oral Toxicity	Category 3; Toxic if swallowed (H301)	[1][2]
Oral LD50 (ATE)	500 mg/kg	[3]
Skin Corrosion/Irritation	Category 2; Causes skin irritation (H315)	[1][2]
Eye Damage/Irritation	Category 2; Causes serious eye irritation (H319)	[1][2]
STOT-SE	Category 3; May cause respiratory irritation (H335)	[1][2]

Operational Plan: Handling Procedures

A systematic approach is essential when working with **3,6-Dichloropyridazine** to minimize exposure. All handling should occur in a designated area, such as a chemical fume hood.[7]

Engineering Controls

- Ventilation: Always handle **3,6-Dichloropyridazine** in a well-ventilated area.[6] A chemical fume hood is the preferred engineering control to minimize inhalation exposure.[7]
- Safety Equipment: Ensure that an eyewash station and safety shower are readily accessible and in close proximity to the workstation.[1]

Personal Protective Equipment (PPE)

The following PPE is mandatory when handling **3,6-Dichloropyridazine**:

- Eye and Face Protection: Wear appropriate protective eyeglasses or chemical safety goggles that meet OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166.[6] A face shield may be required if there is a splash hazard.[8]
- Skin Protection:
 - Gloves: Wear appropriate chemical-resistant gloves.[6] Gloves must be inspected prior to use and removed using the proper technique to avoid skin contact.[2] Contaminated gloves should be disposed of in accordance with applicable laws and good laboratory practices.[2]
 - Protective Clothing: Wear appropriate protective clothing to prevent skin exposure.[6] A lab coat should be worn and buttoned.[9]
- Respiratory Protection: If workplace conditions warrant respirator use, a respiratory protection program that meets OSHA's 29 CFR 1910.134 and ANSI Z88.2 requirements or European Standard EN 149 must be followed.[6] A NIOSH-approved respirator with appropriate cartridges (e.g., type OV/AG/P99) should be used for higher-level protection when dust generation is unavoidable.[2]

Step-by-Step Handling Protocol

- Preparation: Before handling, ensure all engineering controls are functioning correctly and all required PPE is available and in good condition.
- Weighing and Transfer: Conduct all weighing and transfers of the solid material within a chemical fume hood to control dust.[7] Avoid generating and accumulating dust.[6]
- During Use: Keep the container tightly closed when not in use.[6] Avoid contact with eyes, skin, and clothing.[6] Do not eat, drink, or smoke in the handling area.[1]
- Post-Handling: Wash hands and any exposed skin thoroughly after handling.[1] Remove contaminated clothing and wash it before reuse.[6]

Emergency Procedures: Spills and First Aid

Spill Response

- Evacuate: Evacuate personnel from the immediate spill area.[\[2\]](#)
- Ventilate: Ensure the area is well-ventilated.[\[6\]](#)
- Containment: Use proper personal protective equipment as outlined in Section 8 of the SDS.
[\[6\]](#)
- Clean-up: For dry spills, vacuum or sweep up the material and place it into a suitable, closed container for disposal.[\[6\]](#)[\[7\]](#) Avoid actions that generate dust.[\[6\]](#)

First Aid Measures

- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention.[\[1\]](#)[\[6\]](#)
- Skin Contact: In case of contact, immediately flush skin with plenty of soap and water.[\[2\]](#)[\[7\]](#) Remove contaminated clothing and shoes. Get medical aid if irritation develops and persists.
[\[6\]](#)
- Inhalation: If inhaled, remove to fresh air. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Get medical aid.[\[6\]](#)
- Ingestion: If swallowed, do NOT induce vomiting unless directed by medical personnel.[\[6\]](#) Immediately call a POISON CENTER or doctor.[\[1\]](#)[\[2\]](#) Rinse mouth with water.[\[2\]](#)

Storage and Disposal Plan

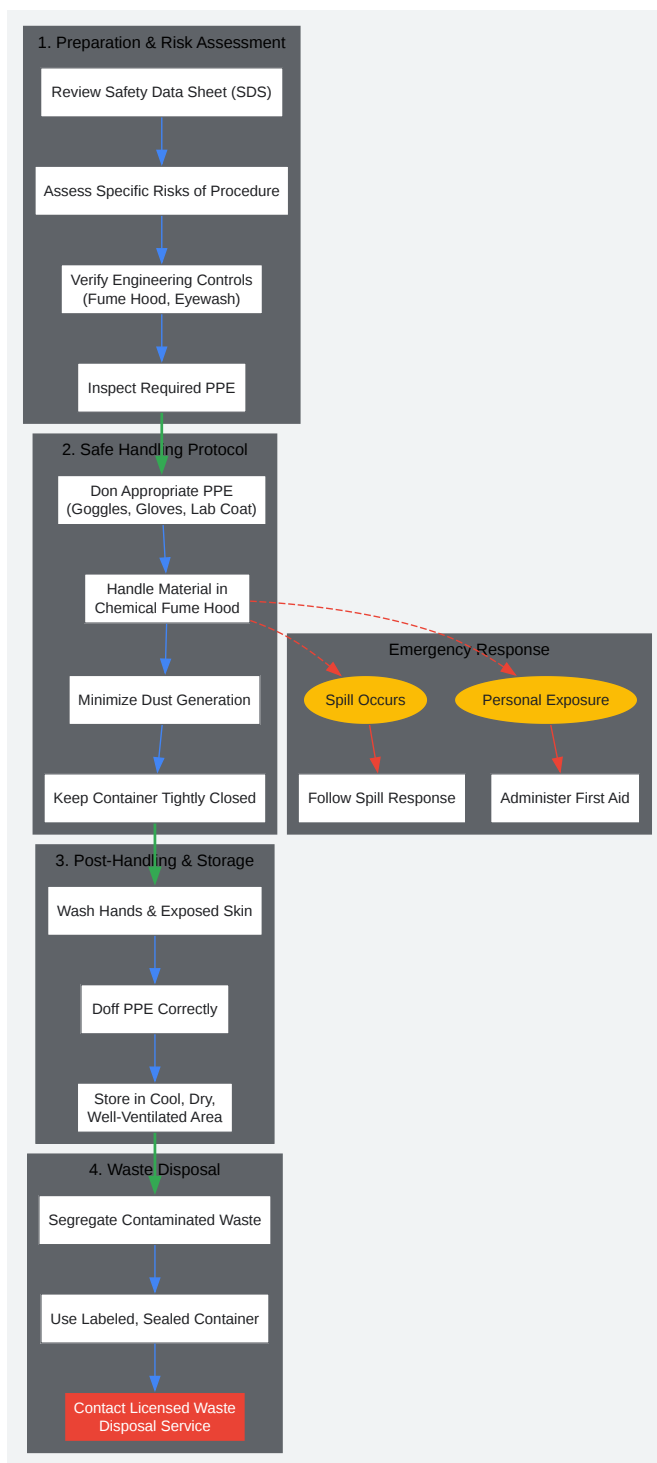
Storage

- Store in a tightly closed container in a cool, dry, dark, and well-ventilated area.[\[6\]](#)[\[7\]](#)
- Keep the substance away from incompatible materials such as strong oxidizing agents, bases, and amines.[\[1\]](#)[\[7\]](#)
- Protect containers from physical damage and secure the storage area.[\[7\]](#)

Disposal Protocol

- Waste Identification: **3,6-Dichloropyridazine** waste is considered hazardous.
- Containerization: Collect surplus and non-recyclable solutions in a suitable, labeled, and closed container.^[2]
- Disposal: Dispose of the waste material through a licensed professional waste disposal service.^[2] Do not dispose of it with household garbage or allow it to enter the sewage system.^[3]
- Contaminated Packaging: Dispose of contaminated packaging in the same manner as the unused product.^[2]

Workflow for Safe Handling of 3,6-Dichloropyridazine



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Caption: Workflow for the safe handling of **3,6-Dichloropyridazine**.

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